

Zilvetrigine vs placebo controlled studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Zilvetrigine
CAS No.: 3002072-52-5
Cat. No.: B15584049

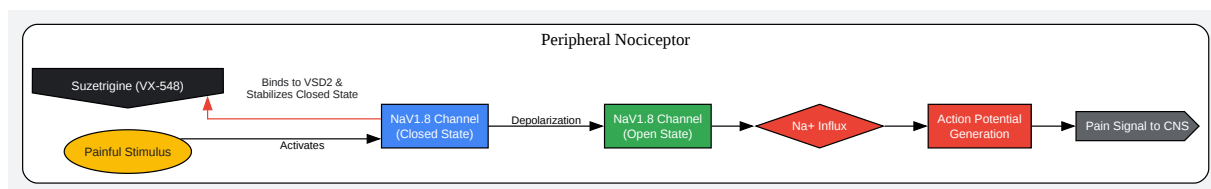
[Get Quote](#)

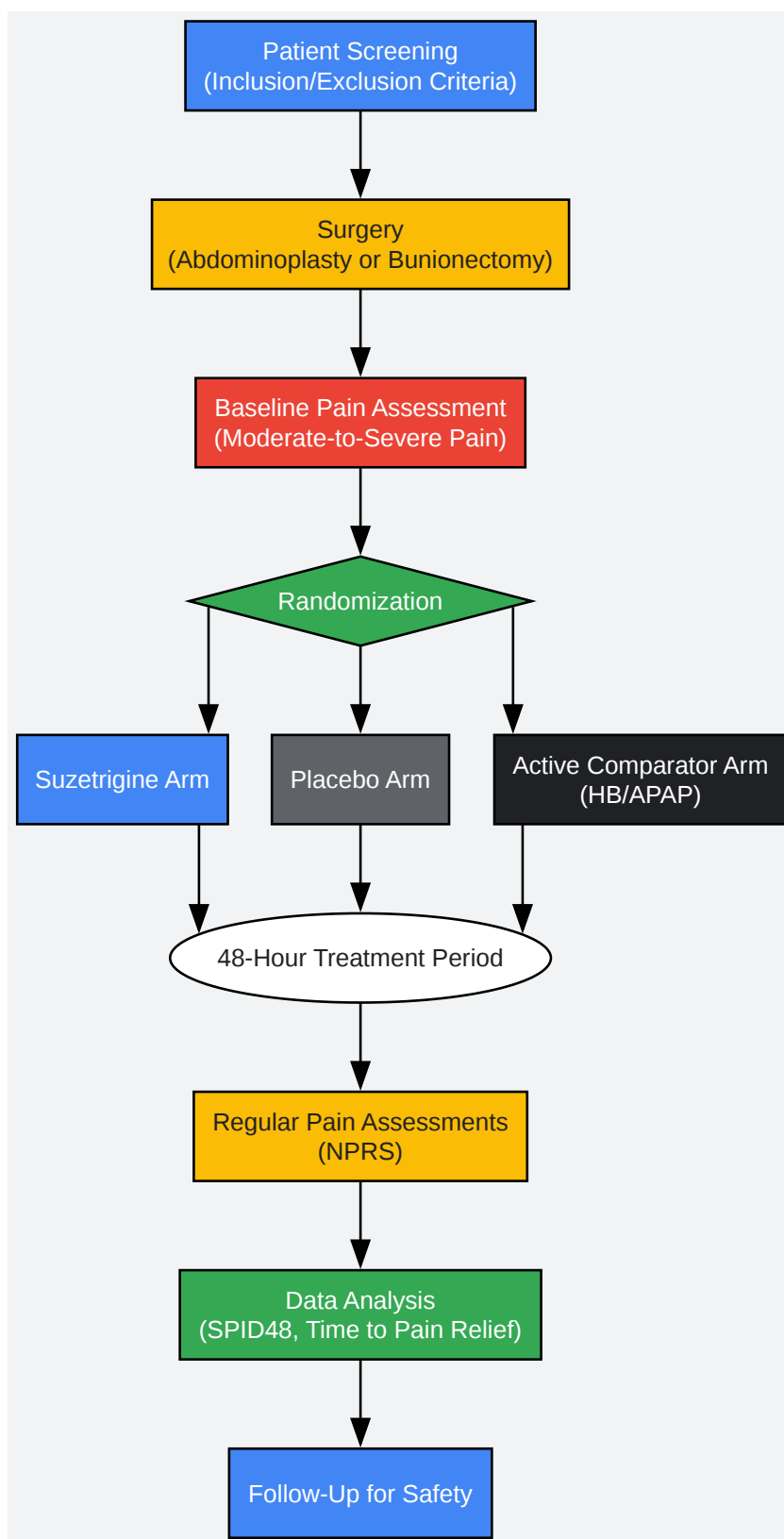
Mechanism of Action

Ralfinamide is understood to exert its analgesic effects through a multi-target mechanism. It is believed to act as a voltage-gated sodium channel blocker, including the Nav 1.7 subtype, an N-type calcium channel blocker, and a modulator of the NMDA receptor[1]. This broad activity suggests a potential role in mitigating the hyperexcitability of neurons implicated in neuropathic pain states[2][3].

Suzetrigine (VX-548), in contrast, is a highly selective inhibitor of the voltage-gated sodium channel NaV1.8[4][5][6][7][8]. This channel is preferentially expressed in peripheral pain-sensing neurons (nociceptors) and is not found in the central nervous system[4][5]. Suzetrigine binds to the second voltage-sensing domain (VSD2) of the NaV1.8 protein, stabilizing the channel in a closed state and thereby inhibiting the transmission of pain signals[4][5][7]. This targeted peripheral mechanism is designed to provide pain relief without the central nervous system side effects associated with many other analgesics[6][8][9].

Signaling Pathway of Suzetrigine (VX-548)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Science | Newron Pharmaceuticals \[newron.com\]](#)
- [2. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [3. Effects of ralfinamide, a Na⁺ channel blocker, on firing properties of nociceptive dorsal root ganglion neurons of adult rats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. go.drugbank.com \[go.drugbank.com\]](#)
- [5. Pharmacology and Mechanism of Action of Suzetrigine, a Potent and Selective NaV1.8 Pain Signal Inhibitor for the Treatment of Moderate to Severe Pain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Suzetrigine, a Non-Opioid Small-Molecule Analgesic: Mechanism of Action, Clinical, and Translational Science - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Suzetrigine | Description, Mechanism of Action, Uses, & Side Effects | Britannica \[britannica.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Suzetrigine, a Nonopioid NaV1.8 Inhibitor for Treatment of Moderate-to-severe Acute Pain: Two Phase 3 Randomized Clinical Trials - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Zilvetrigine vs placebo controlled studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15584049/docs#zilvetrigine-vs-placebo-controlled-studies\]](https://www.benchchem.com/product/b15584049/docs#zilvetrigine-vs-placebo-controlled-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)